Establishing a Reference Standard for Methyl 3-hydroxytridecanoate: A Comparative Guide

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Compound of Interest

Compound Name:	*Methyl 3-hydroxytridecanoate*
Cat. No.:	*B3026344*

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This guide provides a comprehensive comparison to support the establishment of **Methyl 3-hydroxytridecanoate** as a chemical reference standard. It includes detailed physicochemical properties, comparative analytical data against a relevant alternative, and standardized experimental protocols. The information presented is intended to assist researchers in accurately identifying and quantifying this compound in various matrices.

Physicochemical Properties

Methyl 3-hydroxytridecanoate is a hydroxylated fatty acid methyl ester.[1][2] Its fundamental properties are summarized in the table below, providing a baseline for its characterization.

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Property	Value	Source
Chemical Name	methyl 3-hydroxytridecanoate	[1]
Synonyms	3-HYDROXY C13:0 METHYL ESTER, Tridecanoic acid, 3-hydroxy-, methyl ester	[2]
CAS Number	150024-70-7	[1][2]
Molecular Formula	$C_{14}H_{28}O_3$	[1][3]
Molecular Weight	244.37 g/mol	[1][3]
Appearance	Solid	[3]
Boiling Point (Predicted)	343.6 ± 15.0 °C	[1][2]
Density (Predicted)	0.936 ± 0.06 g/cm³	[1][2]
Solubility	Soluble in Chloroform, Ether, Methanol, DMSO	[2][4][5]
Storage Conditions	-20°C, under desiccating conditions	[2][6]

Commercial sources typically offer **Methyl 3-hydroxytridecanoate** with a purity of ≥98% or >98%.[1][3][4][6]

Comparative Analysis: **Methyl 3-hydroxytridecanoate** vs. Methyl 3-hydroxytetradecanoate

For the purpose of establishing a reference standard, it is crucial to compare the target compound with a structurally similar alternative that might be used as an internal standard or could potentially interfere with analysis. Methyl 3-hydroxytetradecanoate, another 3-hydroxy fatty acid methyl ester, serves as a suitable comparator.

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Feature	Methyl 3-hydroxytridecanoate	Methyl 3-hydroxytetradecanoate
Molecular Formula	$C_{14}H_{28}O_3$	$C_{15}H_{30}O_3$[6][7][8]
Molecular Weight	244.37 g/mol	258.4 g/mol [5][6]
Purity (Typical)	>98%[3][4]	>98%[6][9]
Key Mass Spec Fragment (m/z)	103[10]	103[11]

The primary distinction for analytical separation and identification lies in the difference in molecular weight and the resulting chromatographic retention times.

Experimental Protocols

Accurate characterization of **Methyl 3-hydroxytridecanoate** relies on standardized analytical methodologies. The following protocols for Gas Chromatography-Mass Spectrometry (GC-MS) and Nuclear Magnetic Resonance (NMR) spectroscopy are provided as a guideline.

1. Gas Chromatography-Mass Spectrometry (GC-MS) Analysis

GC-MS is a cornerstone technique for the analysis of fatty acid methyl esters due to its high sensitivity and specificity.[12]

a. Sample Preparation (Derivatization): The analysis of 3-hydroxy fatty acids by GC-MS requires their conversion to more volatile and less polar forms.[10] This is typically achieved through esterification.

- Acid-Catalyzed Esterification:
  - For samples containing free fatty acids, add 2 mL of 14% Boron trifluoride (BF_3) in methanol to the sample.[12]
  - Cap the reaction tube and heat at 80-100°C for 10-20 minutes.[12]
  - Cool the tube to room temperature.

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- Add 1 mL of a saturated NaCl solution and 2 mL of hexane.[12]
- Vortex vigorously for 1 minute and centrifuge at a low speed to separate the layers.[12]
- The upper hexane layer containing the Fatty Acid Methyl Esters (FAMEs) is collected for GC-MS analysis.[13]

b. GC-MS Instrumentation and Parameters: The following are general starting parameters that may require optimization based on the specific instrument and sample matrix.[13]

Parameter	Recommended Setting
GC Column	Polar wax column (e.g., Omegawax, Carbowax) or DB-5[13][14]
Injection Volume	1-2 µL
Injection Temperature	225°C[14]
Oven Program	Initial temperature of 70°C for 2 min, ramp at 5°C/min to 240°C, hold for 5 min.[15]
Carrier Gas	Helium at a constant flow rate of 1 mL/min.[15]
MS Ionization Mode	Electron Ionization (EI) at 70 eV.[15]
Mass Scan Range	m/z 40-550[15]

c. Data Analysis: Identification of **Methyl 3-hydroxytridecanoate** is achieved by comparing the retention time and the mass spectrum of the analyte with that of a known standard.[10] A characteristic and often base peak fragment for 3-hydroxy fatty acid methyl esters is observed at a mass-to-charge ratio (m/z) of 103, resulting from the cleavage between the C3 and C4 carbons.[10][11]

2. Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy provides detailed structural information. The following protocol is adapted from general procedures for fatty acid methyl esters.[16]

a. Sample Preparation:

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- Dissolve approximately 5-10 mg of the **Methyl 3-hydroxytridecanoate** standard in 0.5-0.7 mL of a deuterated solvent such as chloroform-d ($CDCl_3$).[16]
- Add a small amount of tetramethylsilane (TMS) as an internal standard (0 ppm).[16][17]

b. NMR Instrumentation and Acquisition:

- Utilize a high-field NMR spectrometer (e.g., 300 MHz or higher).[16]
- For ^1H NMR, acquire the spectrum using a standard single-pulse experiment.[16]
- For ^{13}C NMR, acquire the spectrum using a proton-decoupled pulse sequence.[16]

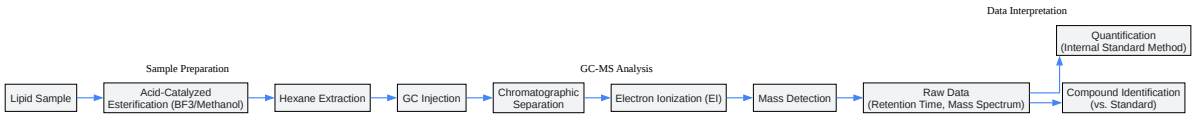
c. Expected Chemical Shifts (^1H NMR, adapted from similar FAMEs):

Chemical Shift (δ) ppm (approx.)	Multiplicity	Assignment
~3.67	Singlet	Methoxy group (-OCH_3)
~2.30	Triplet	Methylene group α to carbonyl (-CH_2-COO)
~1.62	Multiplet	Methylene group β to carbonyl (-CH_2-C-COO)
~1.26	Broad Singlet	Methylene groups in the chain (-$(CH_2)_n$-)
~0.88	Triplet	Terminal methyl group (-CH_3)
(Note: The presence of the hydroxyl group at the C3 position will cause additional splitting and a downfield shift for the adjacent protons compared to an unsubstituted FAME like methyl tridecanoate.)		

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Visualizations

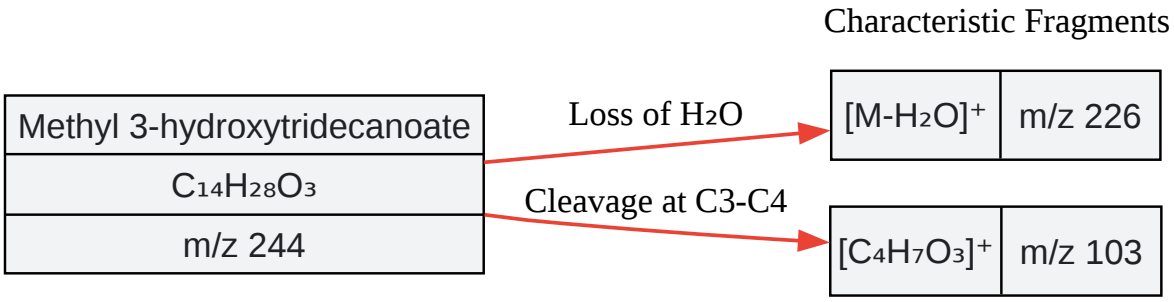
GC-MS Analysis Workflow



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Caption: Workflow for the analysis of **Methyl 3-hydroxytridecanoate** using GC-MS.

Mass Spectrometry Fragmentation Pathway



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Caption: Key fragmentation pathway of **Methyl 3-hydroxytridecanoate** in EI-MS.

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